

# commercial suppliers of (5-Methyl-2-nitrophenyl)methanol

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## Compound of Interest

Compound Name: (5-Methyl-2-nitrophenyl)methanol

Cat. No.: B1581344

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An In-Depth Technical Guide to **(5-Methyl-2-nitrophenyl)methanol** for Researchers and Drug Development Professionals

## Introduction: A Versatile Nitroaromatic Building Block

**(5-Methyl-2-nitrophenyl)methanol**, also known as 5-Methyl-2-nitrobenzyl alcohol, is a key organic intermediate characterized by a benzene ring substituted with a methyl, a nitro, and a hydroxymethyl group. Its unique structural arrangement, with the nitro group positioned ortho to the alcohol and para to the methyl group, makes it a valuable and versatile building block in synthetic organic chemistry. The presence of these distinct functional groups allows for a wide range of chemical transformations, positioning it as a critical precursor in the synthesis of pharmaceuticals, agrochemicals, and fine chemicals.

This guide provides an in-depth overview of **(5-Methyl-2-nitrophenyl)methanol**, covering its commercial availability, synthesis, applications, and essential quality control protocols. It is designed to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug discovery and chemical process development.

## Physicochemical Properties

Property	Value
CAS Number	66424-92-8[1][2][3][4]
Molecular Formula	C8H9NO3[1][2][3]
Molecular Weight	167.16 g/mol [1]
Appearance	Yellow-orange powder or solid[1][2]
Melting Point	66-67 °C[1]
Boiling Point	314.9 °C at 760 mmHg[1]
Density	1.272 g/cm <sup>3</sup> [1]
SMILES	<chem>CC1=CC(=C(C=C1)--INVALID-LINK--[O-])CO</chem> [1]
InChI Key	IKEYTRGLCHZQHO-UHFFFAOYSA-N[1][2]

## Commercial Availability and Suppliers

**(5-Methyl-2-nitrophenyl)methanol** is readily available from various chemical suppliers, typically at research-grade purities of 95-98%. The compound is offered in quantities ranging from milligrams to kilograms, catering to both laboratory-scale research and larger-scale process development needs.

Supplier	Product Name	Purity	CAS Number
BOC Sciences	5-Methyl-2-nitrobenzyl alcohol	95%	66424-92-8[1]
CymitQuimica	(5-methyl-2-nitrophenyl)methanol	98%	66424-92-8[2]
BLD Pharm	(5-Methyl-2-nitrophenyl)methanol	Not specified	66424-92-8[3]
Sigma-Aldrich	5-Methyl-2-nitrobenzyl alcohol	98%	66424-92-8
Chemdiv	(5-methyl-2-nitrophenyl)methanol	Not specified	66424-92-8[5]

Researchers are advised to request a Certificate of Analysis (CoA) from the supplier to verify the purity and identity of the compound before use.

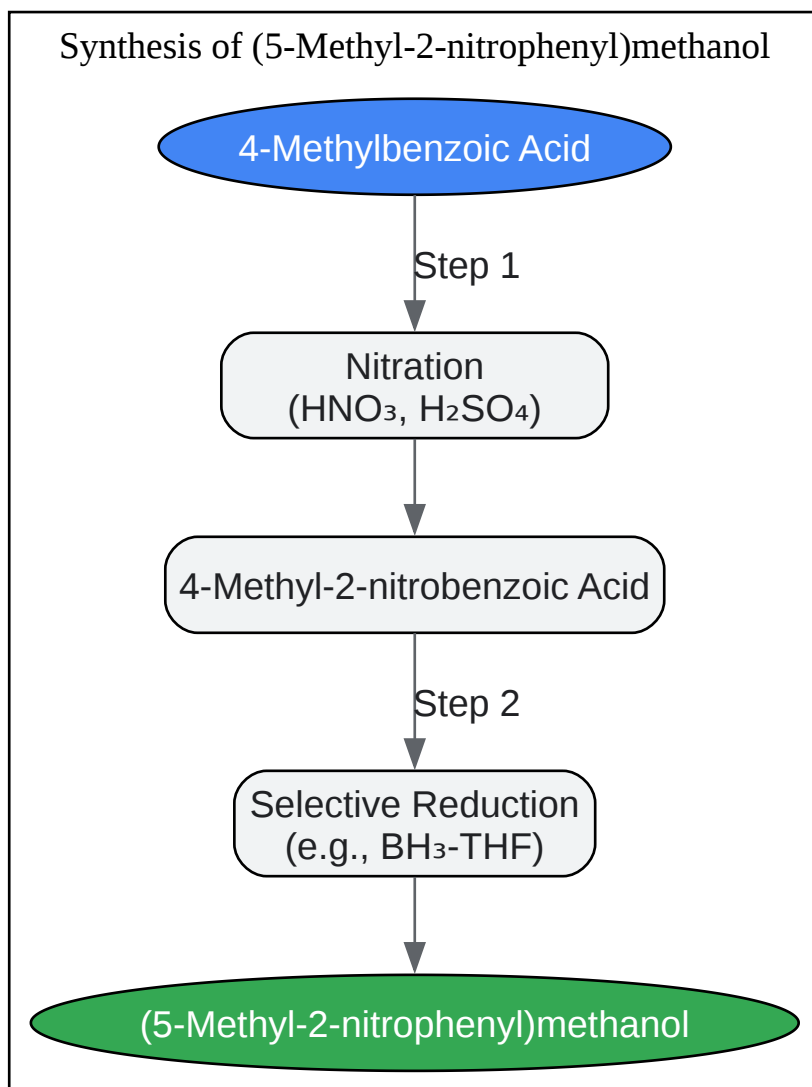
## Synthetic Pathways and Mechanistic Insights

The synthesis of **(5-Methyl-2-nitrophenyl)methanol** typically originates from commercially available toluenic precursors. The strategic introduction of the nitro and hydroxymethyl groups is key to the synthetic process. A common and logical approach involves the nitration of a suitable toluene derivative followed by functional group manipulation.

A plausible synthetic route starts with 4-methylbenzoic acid. The process involves:

- **Nitration:** The aromatic ring is nitrated using a standard nitrating mixture (e.g., nitric acid in sulfuric acid). The carboxylic acid group is a meta-director, while the methyl group is an ortho-, para-director. The directing effects and steric hindrance favor the introduction of the nitro group at the 2-position, ortho to the methyl group, yielding 4-methyl-3-nitrobenzoic acid.
- **Reduction:** The resulting carboxylic acid is then selectively reduced to the primary alcohol. This transformation is commonly achieved using reducing agents such as borane-tetrahydrofuran complex (BH<sub>3</sub>-THF), as demonstrated in the synthesis of structurally related

compounds[6]. This method is preferred over harsher reagents like lithium aluminum hydride (LAH) for better functional group tolerance and safety on a larger scale.



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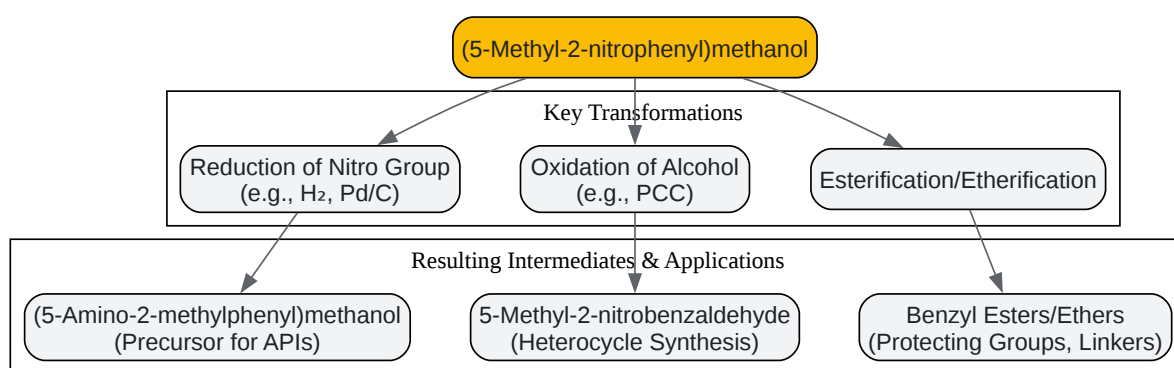
Caption: A plausible synthetic workflow for **(5-Methyl-2-nitrophenyl)methanol**.

Potential impurities in the final product can include unreacted starting materials, over-oxidized products like the corresponding aldehyde or carboxylic acid, or regioisomers formed during the nitration step. Therefore, robust purification methods such as column chromatography or recrystallization are essential.

## Applications in Research and Drug Development

The strategic placement of reactive functional groups makes **(5-Methyl-2-nitrophenyl)methanol** a highly versatile intermediate. The nitro group can be reduced to an amine, the alcohol can be oxidized to an aldehyde or carboxylic acid, and the aromatic ring can undergo further substitutions.

- **Precursor to Amino Compounds:** The most common transformation is the reduction of the nitro group to an amine, yielding (5-amino-2-methylphenyl)methanol. This amino alcohol is a valuable precursor for synthesizing heterocyclic systems, which form the core of many pharmacologically active molecules, including kinase inhibitors and antipsychotic agents[7][8].
- **Synthesis of Aldehydes and Carboxylic Acids:** The primary alcohol can be oxidized to 5-methyl-2-nitrobenzaldehyde using mild oxidizing agents like pyridinium chlorochromate (PCC)[7]. This aldehyde is a key building block for various condensation and coupling reactions. Further oxidation yields 5-methyl-2-nitrobenzoic acid.
- **Use in Dye and Pigment Synthesis:** As a nitroaromatic compound, it can serve as a precursor in the synthesis of azo dyes[7].



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Caption: Chemical versatility of **(5-Methyl-2-nitrophenyl)methanol**.

## Quality Control: An Experimental Protocol

Ensuring the purity and identity of **(5-Methyl-2-nitrophenyl)methanol** is critical for its successful application in synthesis. High-Performance Liquid Chromatography with UV detection (HPLC-UV) is a robust and widely used method for this purpose.

### Protocol: Purity Determination by HPLC-UV

This protocol is adapted from standard methods for analyzing related nitroaromatic compounds[9].

#### 1. Instrumentation and Materials:

- HPLC system with a UV-Vis detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Solvent: Methanol (Pharma-grade)[10]
- **(5-Methyl-2-nitrophenyl)methanol** reference standard and sample for analysis

#### 2. Standard and Sample Preparation:

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of the **(5-Methyl-2-nitrophenyl)methanol** reference standard and dissolve it in 10 mL of methanol.
- Working Standard (50 µg/mL): Dilute the stock solution 1:20 with the mobile phase mixture (e.g., 50:50 A:B).
- Sample Solution (50 µg/mL): Prepare the sample to be analyzed at the same concentration as the working standard using the same procedure.

#### 3. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Column Temperature: 30 °C
- UV Detection Wavelength: 230 nm (based on typical absorbance for similar compounds)[9]
- Gradient Elution:
  - 0-1 min: 30% B
  - 1-10 min: 30% to 90% B
  - 10-12 min: 90% B
  - 12-13 min: 90% to 30% B
  - 13-15 min: 30% B (re-equilibration)

#### 4. Data Analysis:

- Inject the working standard to determine the retention time of the main peak.
- Inject the sample solution.
- Calculate the purity of the sample by determining the area percentage of the main peak relative to the total area of all peaks detected.

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

Other essential analytical techniques for full characterization include Nuclear Magnetic Resonance (NMR) for structural elucidation and Gas Chromatography-Mass Spectrometry (GC-MS) for identifying volatile impurities[9].

## Safety, Handling, and Storage

As with any chemical reagent, proper handling of **(5-Methyl-2-nitrophenyl)methanol** is essential.

- **Hazard Classification:** While specific data for this compound is limited, related nitroaromatic compounds can be harmful if swallowed or inhaled and may cause skin and eye irritation[11].
- **Handling:** Use in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat[11]. Avoid breathing dust[11].
- **Storage:** Store in a tightly sealed container in a cool, dry, and dark place to prevent degradation[3]. It is classified as a combustible solid.

Always consult the Safety Data Sheet (SDS) provided by the supplier for complete and up-to-date safety information[4][11].

## Conclusion

**(5-Methyl-2-nitrophenyl)methanol** is a commercially accessible and highly valuable chemical intermediate. Its utility in the synthesis of complex organic molecules, particularly for pharmaceutical applications, is driven by the versatile reactivity of its nitro and hydroxymethyl functional groups. A thorough understanding of its synthesis, potential impurities, and appropriate analytical methods is crucial for researchers aiming to leverage this compound in their work. By adhering to rigorous quality control and safety protocols, scientists can effectively utilize **(5-Methyl-2-nitrophenyl)methanol** as a reliable building block in the development of novel chemical entities.

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